

Safeguarding Your Research: A Comprehensive Guide to Handling UNC2881

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Compound of Interest

Compound Name: UNC2881

Cat. No.: B15604290

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Researchers and drug development professionals working with the potent Mer kinase inhibitor **UNC2881** must adhere to stringent safety protocols to ensure personal and environmental protection. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to facilitate the safe and effective use of this compound in the laboratory.

Personal Protective Equipment (PPE)

When handling **UNC2881**, a comprehensive approach to personal protection is paramount. The following personal protective equipment is required:

- **Eye and Face Protection:** Chemical safety glasses or goggles that conform to standard EN 166 are mandatory to prevent eye contact with the compound.
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber, must be worn. It is crucial to inspect the gloves for any signs of degradation or perforation before use and to follow the glove supplier's guidelines regarding breakthrough time.
- **Body Protection:** A standard laboratory coat should be worn to protect against skin contact.
- **Respiratory Protection:** Under normal handling conditions with adequate ventilation, respiratory protection is not typically required. However, if there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.

Operational Plan for Safe Handling

A systematic approach to handling **UNC2881** will minimize exposure risks and maintain the integrity of the compound.

1. Preparation and Reconstitution:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Before handling, ensure all necessary PPE is correctly worn.
- **UNC2881** is typically supplied as a solid. When preparing stock solutions, use the appropriate solvent as specified by the supplier (e.g., DMSO). For in vivo experiments, specific formulations are recommended, such as a mixture of DMSO, PEG300, Tween-80, and saline.
- To aid dissolution, gentle heating and/or sonication can be employed if precipitation or phase separation occurs.

2. Storage:

- Store **UNC2881** and its stock solutions in a tightly sealed container in a dry, well-ventilated place.
- For long-term storage, it is recommended to keep the compound at -20°C for up to one year or -80°C for up to two years.[\[1\]](#)

3. Emergency Procedures:

- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the lower and upper eyelids occasionally. Seek medical attention.
- In case of skin contact: Remove contaminated clothing and wash the affected area with soap and water.
- In case of inhalation: Move the individual to fresh air. If breathing becomes difficult, seek medical attention.

- In case of ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan

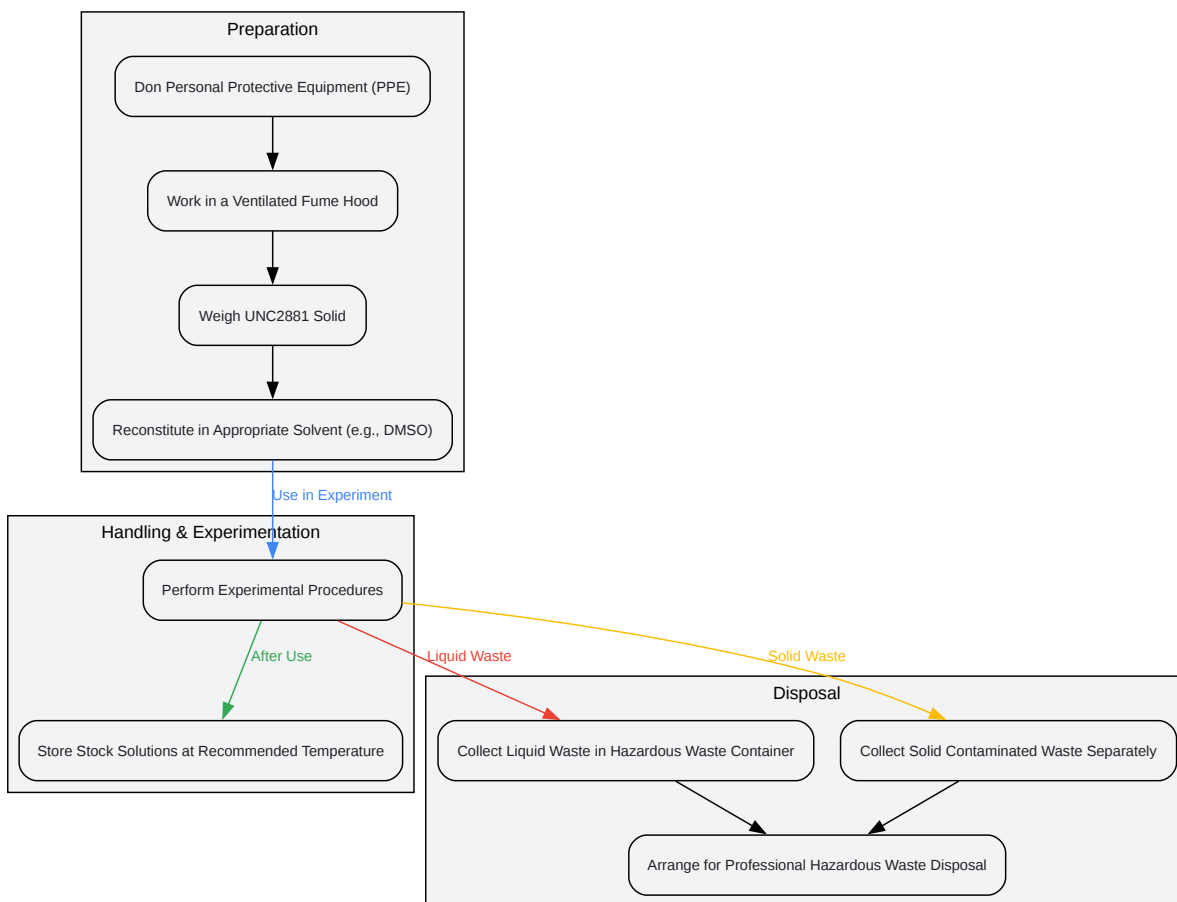
Proper disposal of **UNC2881** and associated waste is critical to prevent environmental contamination.

- Chemical Waste: All unused **UNC2881** and solutions containing the compound must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for chemical waste disposal. Do not pour down the drain.
- Contaminated Materials: All disposable labware, such as pipette tips, tubes, and gloves, that have come into contact with **UNC2881** should be collected in a designated, sealed hazardous waste container for proper disposal.

Quantitative Data Summary

Property	Value	Source
IC50 (Mer Kinase)	22 nM	MedchemExpress
IC50 (Axl)	360 nM	MedchemExpress
IC50 (Tyro3)	250 nM	MedchemExpress
Solubility in DMSO	≥ 2.5 mg/mL	MedchemExpress
Storage (Stock Solution)	-20°C (1 year), -80°C (2 years)	MedchemExpress

Experimental Workflow: Safe Handling of UNC2881



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References

- 1. medchemexpress.com [medchemexpress.com]
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